

The Intracellular Journey of GS-444217: A Technical Guide to its Bioactivation

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Compound of Interest

Compound Name: GS-444217

Cat. No.: B15602789

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Abstract

GS-441524, a nucleoside analog, has demonstrated potent antiviral activity against a range of RNA viruses, including feline infectious peritonitis virus (FIPV) and SARS-CoV-2. Its efficacy is contingent upon its intracellular conversion to the pharmacologically active nucleoside triphosphate form, GS-443902. This technical guide provides an in-depth overview of this critical activation pathway, detailing the enzymatic steps, summarizing key quantitative data, and outlining the experimental protocols for its study. The metabolic conversion is a three-step phosphorylation cascade initiated by host cell kinases, with the final triphosphate metabolite acting as a competitive inhibitor and chain terminator of viral RNA-dependent RNA polymerase. Understanding the nuances of this intracellular journey is paramount for the optimization of therapeutic strategies and the development of next-generation antiviral agents.

The Phosphorylation Cascade: From Prodrug to Active Metabolite

GS-441524 is a prodrug that must undergo intracellular phosphorylation to exert its antiviral effect. This process occurs in three successive steps, catalyzed by host cell kinases, to yield the active triphosphate metabolite, GS-443902.^[1]

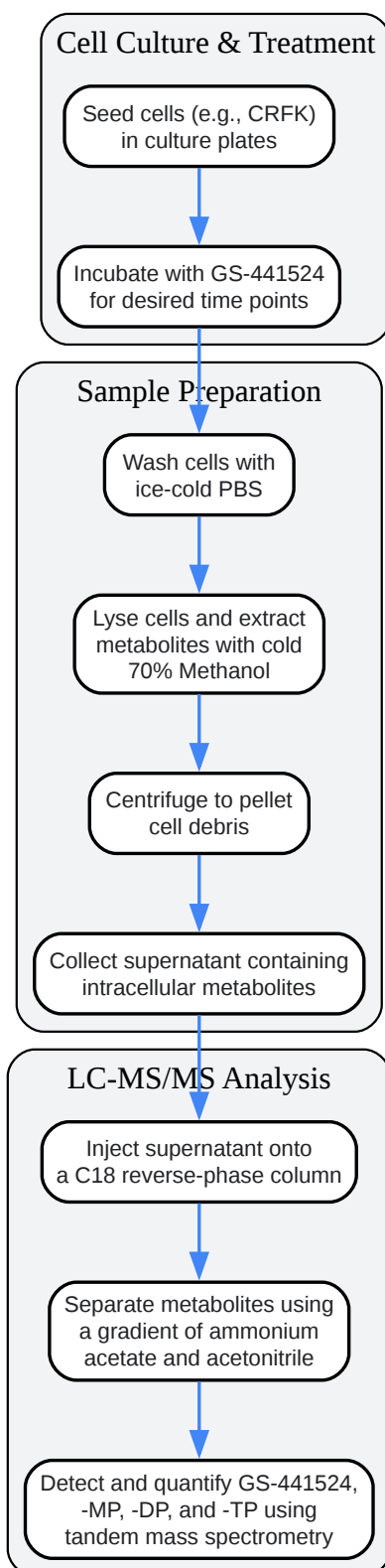
- Monophosphorylation: The initial and rate-limiting step is the conversion of GS-441524 to its monophosphate form. This reaction is predominantly catalyzed by adenosine kinase.[\[1\]](#)
- Diphosphorylation: The monophosphate is subsequently phosphorylated to a diphosphate metabolite.
- Triphosphorylation: The final step involves the conversion of the diphosphate to the active triphosphate form, GS-443902.

The active GS-443902 then acts as a competitive substrate for the viral RNA-dependent RNA polymerase (RdRp). Its incorporation into the nascent viral RNA chain leads to premature termination of transcription, thereby inhibiting viral replication.[\[1\]](#)

Visualizing the Metabolic Pathway

The phosphorylation cascade of GS-441524 can be represented as a linear pathway, highlighting the sequential enzymatic conversions.





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References

- 1. Effect of GS-441524 in combination with the 3C-like protease inhibitor GC376 on the treatment of naturally transmitted feline infectious peritonitis - PMC [pmc.ncbi.nlm.nih.gov]
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